

Application Notes & Protocols: Formulating Military Jet Fuel Surrogates with 2,5-Dimethyloctane

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Compound of Interest

Compound Name: 2,5-Dimethyloctane

Cat. No.: B100645

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Military jet fuels such as JP-5 and JP-8 are complex mixtures of hundreds of hydrocarbons. To facilitate computational fluid dynamics (CFD) and detailed chemical kinetic modeling of combustion processes, simplified surrogate fuels are developed. These surrogates are composed of a limited number of well-characterized hydrocarbon components and are formulated to reproduce the essential physical and chemical properties of the target real fuel.[1] [2] Key target properties for surrogate formulation often include cetane number (CN), hydrogen-to-carbon (H/C) ratio, density, viscosity, distillation curve, and threshold sooting index (TSI).[1][2]

Military jet fuels typically contain a significant fraction of iso-alkanes (branched-chain paraffins), which influence their combustion properties, particularly ignition delay and knock resistance.[2] [3] While highly branched alkanes like iso-cetane (2,2,4,4,6,8,8-heptamethylnonane) are commonly used in surrogate formulations, there is a need to explore other branched isomers that may better represent the range of iso-alkanes present in real fuels.[3][4] This document outlines the rationale and protocols for incorporating **2,5-dimethyloctane** as a representative branched alkane in military jet fuel surrogates.

2,5-Dimethyloctane is a C10 branched alkane. Its inclusion in a surrogate mixture can help to fine-tune properties such as density, viscosity, and ignition characteristics, offering a potential improvement over simpler iso-alkane representatives. While direct experimental data for **2,5-dimethyloctane** within a military jet fuel surrogate is not extensively published, its known physical properties and the established role of similar branched alkanes provide a strong basis for its consideration. A related isomer, 2,6-dimethyloctane, has been included in patented surrogate formulations.

Data Presentation

Physical and Chemical Properties of 2,5-Dimethyloctane and Common Surrogate Components

The following table summarizes key physical and chemical properties of **2,5-dimethyloctane** alongside other common components used in military jet fuel surrogate formulation. This allows for a comparative assessment of its suitability.

Property	2,5-Dimethyloctane	n-Dodecane	Iso-cetane	Toluene	Decalin
Molecular Formula	C10H22[5]	C12H26	C16H34	C7H8	C10H18
Molecular Weight (g/mol)	142.28[5]	170.34	226.44	92.14	138.25
Density @ 20°C (g/cm³)	~0.735 (estimated)	0.749	0.783	0.867	0.880
Boiling Point (°C)	157-159[6]	216.2	249	110.6	187-195
Cetane Number (CN)	Estimated 35-45	~75	100 (by definition)	~12	~45
H/C Ratio	2.2	2.17	2.13	1.14	1.8

Note: Some properties for **2,5-dimethyloctane** are estimated based on its structure and data for similar isomers. Experimental verification is required.

Example Surrogate Formulations Incorporating 2,5-Dimethyloctane

The following table presents hypothetical surrogate mixtures for a target military jet fuel (e.g., JP-5), incorporating **2,5-dimethyloctane**. The compositions are designed to meet typical target properties.

Component	Surrogate A (mole fraction)	Surrogate B (mole fraction)	Rationale for Inclusion
n-Dodecane	0.40	0.35	Represents linear alkanes, influences cetane number.
2,5-Dimethyloctane	0.25	0.30	Represents branched alkanes, impacts ignition delay and density.
Decalin	0.10	0.15	Represents cycloalkanes, affects density and sooting.
Toluene	0.25	0.20	Represents aromatics, influences sooting and density.
Target Properties			
Calculated H/C Ratio	~1.95	~1.98	Matches typical jet fuel range.
Estimated Cetane Number	~42	~44	Within the typical range for military jet fuels (40-55).

Experimental Protocols

Surrogate Formulation and Preparation

Objective: To prepare a homogeneous surrogate fuel mixture with precise composition.

Materials:

- n-Dodecane (99%+ purity)
- **2,5-Dimethyloctane** (99%+ purity)
- Decalin (mixture of cis and trans, 99%+ purity)
- Toluene (99.8%+ purity)
- Analytical balance (± 0.0001 g)
- Volumetric flasks or sealed containers
- Magnetic stirrer and stir bars

Protocol:

- Calculate the required mass of each component based on the desired mole fractions and the total volume of the surrogate mixture.
- Tare a clean, dry, and sealable container on the analytical balance.
- Add the calculated mass of each component to the container, recording the exact mass added. It is recommended to add the least volatile components first.
- Seal the container tightly to prevent evaporation.
- Place the container on a magnetic stirrer and mix for at least 30 minutes to ensure a homogeneous mixture.
- Store the prepared surrogate in a cool, dark place in a sealed container.

Measurement of Physical Properties

Objective: To experimentally determine the key physical properties of the formulated surrogate and compare them to the target military jet fuel.

Protocols:

- **Density:** Measure the density of the surrogate mixture at a controlled temperature (e.g., 20°C) using a digital density meter (e.g., Anton Paar DMA series) according to ASTM D4052.
- **Viscosity:** Determine the kinematic viscosity of the surrogate at a specified temperature (e.g., -20°C and 40°C) using a viscometer according to ASTM D445.
- **Distillation Curve:** Obtain the distillation curve of the surrogate fuel using automated distillation apparatus following ASTM D86. This provides information on the volatility of the mixture.
- **Flash Point:** Measure the flash point of the surrogate using a Pensky-Martens closed-cup tester as per ASTM D93. This is a critical safety parameter for military fuels.[\[2\]](#)

Combustion Property Evaluation

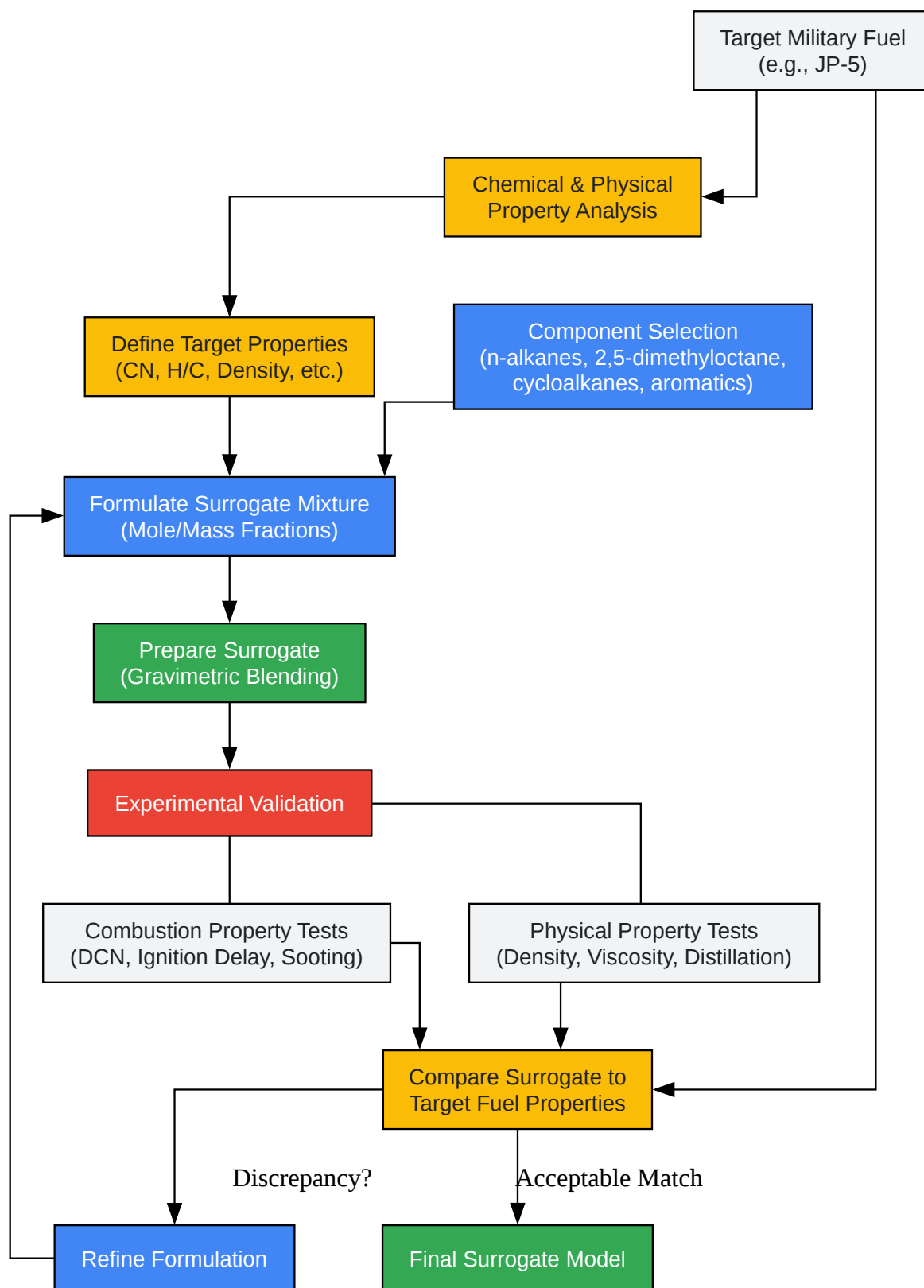
Objective: To assess the combustion characteristics of the surrogate fuel, particularly its ignition behavior and sooting tendency, and compare them to the target fuel.

Protocols:

- **Derived Cetane Number (DCN):** Determine the DCN of the surrogate mixture using an Ignition Quality Tester (IQT) according to ASTM D6890. The DCN is a key parameter for emulating the autoignition quality of the fuel.[\[2\]](#)
- **Ignition Delay Time Measurement:**
 - **Shock Tube:** Measure high-temperature ignition delay times by shock-heating the fuel/air mixture to a desired temperature and pressure and monitoring for the onset of ignition (e.g., via pressure trace or emission spectroscopy).[\[1\]](#)

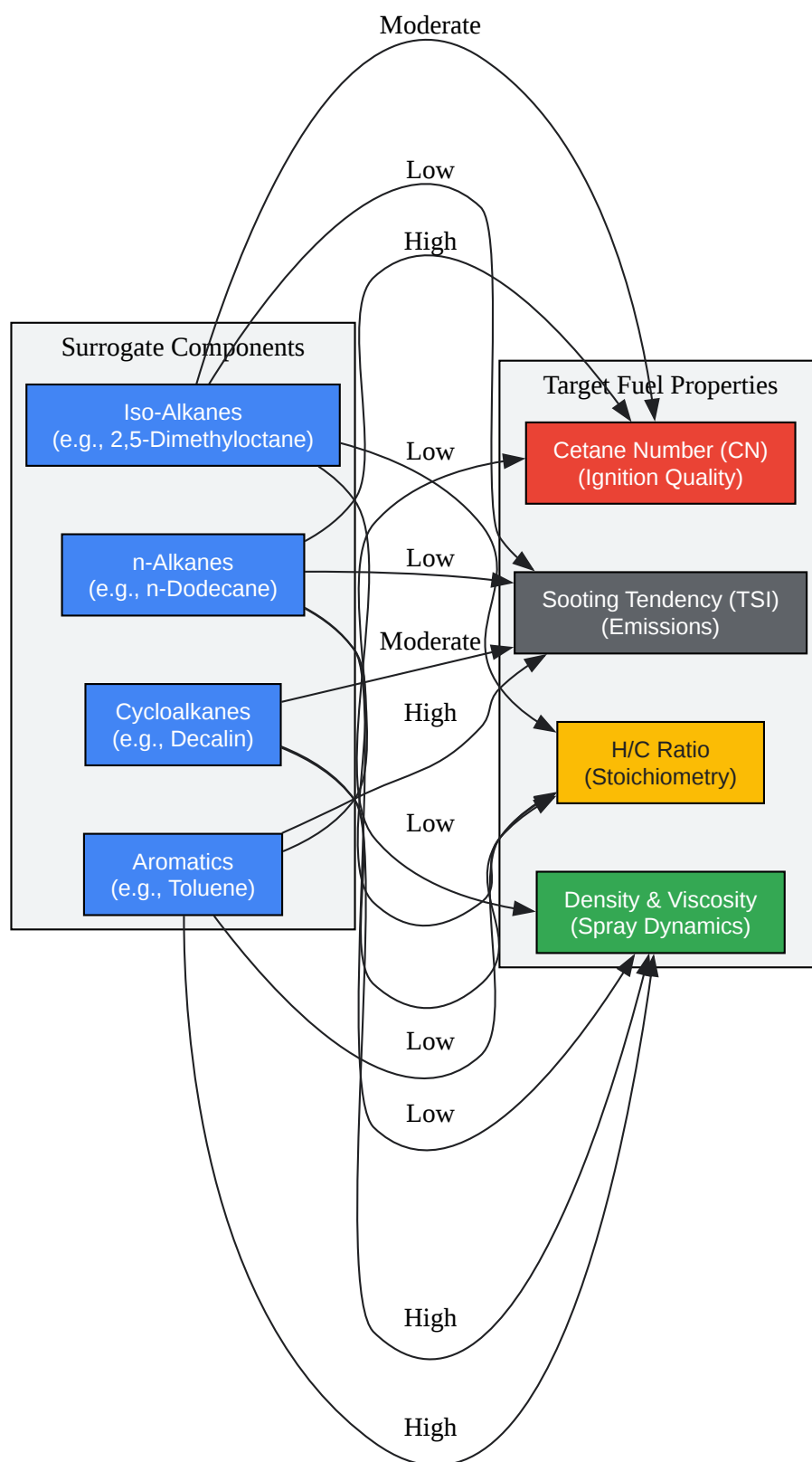
- Rapid Compression Machine (RCM): Measure low-to-intermediate temperature ignition delay times by rapidly compressing the fuel/air mixture to simulate engine compression.[\[1\]](#)
- Laminar Flame Speed: Measure the laminar flame speed of the surrogate/air mixture using a counterflow twin-flame burner or a spherically expanding flame in a combustion bomb. This provides data for validating kinetic models.[\[1\]](#)
- Sooting Tendency (Threshold Sooting Index - TSI): Determine the TSI of the surrogate by measuring the smoke point in a standardized lamp (ASTM D1322). The TSI is a measure of a fuel's propensity to form soot.[\[1\]](#)

Mandatory Visualization



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Caption: Workflow for formulating and validating a military jet fuel surrogate.



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